

An In-Depth Technical Guide to Ethyl Phenanthrene-2-carboxylate

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Compound of Interest

Compound Name: Ethyl phenanthrene-2-carboxylate

CAS No.: 94540-85-9

Cat. No.: B1591564

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This guide provides a comprehensive technical overview of **Ethyl phenanthrene-2-carboxylate**, a key aromatic ester. It is intended for researchers, chemists, and professionals in drug development and materials science who utilize complex organic molecules. This document delves into the compound's fundamental properties, synthesis protocols, analytical characterization, and handling procedures, grounded in established scientific principles and methodologies.

Section 1: Chemical Identity and Physicochemical Properties

Ethyl phenanthrene-2-carboxylate is a polycyclic aromatic hydrocarbon (PAH) derivative. The core structure consists of a phenanthrene nucleus, a system of three fused benzene rings, with an ethyl ester group attached at the C2 position. This structure imparts significant aromatic character and influences its reactivity and physical properties.

The phenanthrene core itself is a colorless, crystalline solid.^{[1][2]} As a derivative, **Ethyl phenanthrene-2-carboxylate** typically appears as a yellow to white solid. The parent PAH structure suggests low solubility in water but good solubility in nonpolar organic solvents.^[3]

A summary of its key identifiers and properties is presented below for quick reference.

Property	Value	Source(s)
IUPAC Name	Ethyl phenanthrene-2-carboxylate	N/A
CAS Number	94540-85-9	[4]
Molecular Formula	C ₁₇ H ₁₄ O ₂	[4]
Molecular Weight	250.29 g/mol	[4][5]
Appearance	Yellow to white solid	
Storage	Inert atmosphere, 4 to 8 °C	

Section 2: Synthesis and Purification

The synthesis of **Ethyl phenanthrene-2-carboxylate** is most practically achieved through a two-step process: first, the synthesis of the precursor, phenanthrene-2-carboxylic acid, followed by its esterification.

Synthesis of Phenanthrene-2-carboxylic Acid

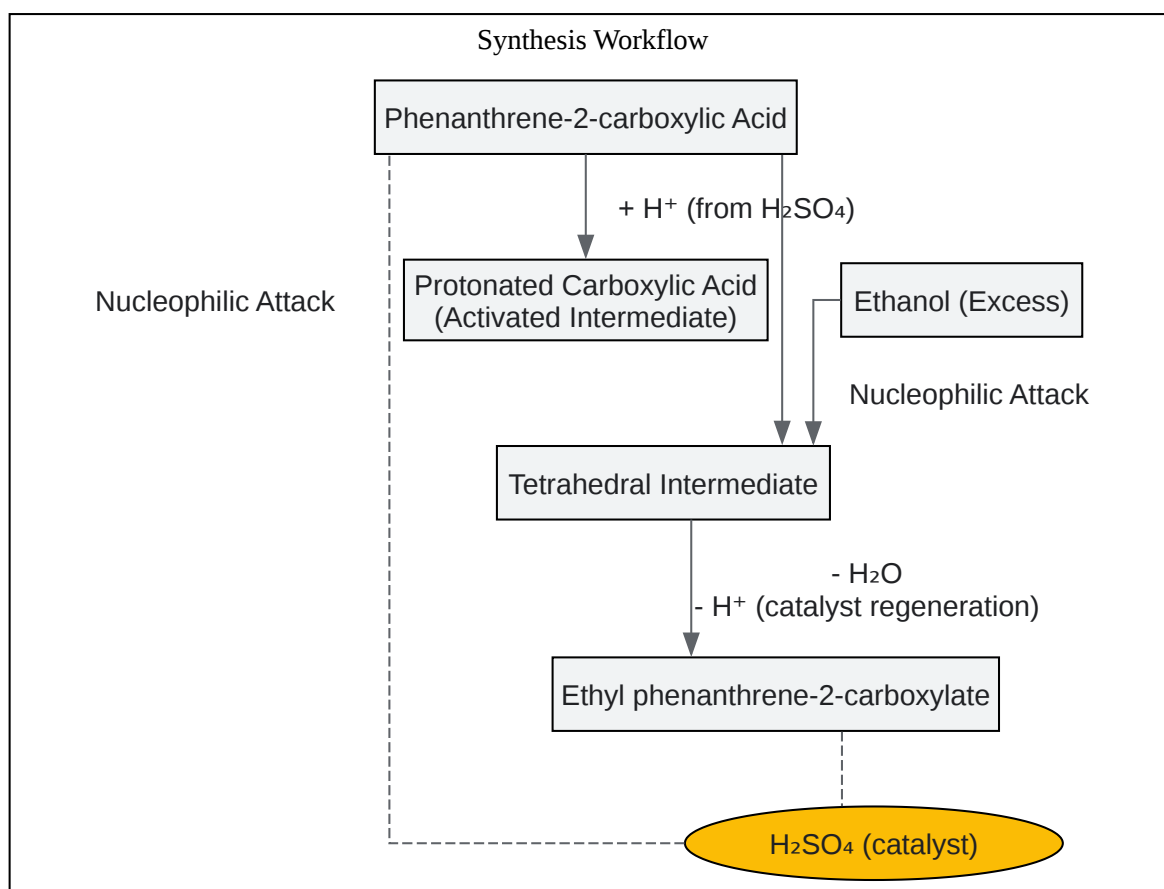
Phenanthrene-2-carboxylic acid (CAS 40452-20-8) is the direct precursor to the target ester.[6][7][8] While several methods exist for constructing the phenanthrene skeleton, such as the Haworth synthesis or the Bardhan-Sengupta synthesis, a more direct approach often involves the modification of phenanthrene itself or a suitably substituted precursor.[9][10][11] This carboxylic acid appears as a white to light yellow solid with a molecular weight of 222.24 g/mol.[7][8]

Fischer Esterification

The conversion of phenanthrene-2-carboxylic acid to its ethyl ester is a classic example of the Fischer esterification reaction.[12][13][14] This acid-catalyzed equilibrium reaction involves refluxing the carboxylic acid with an excess of ethanol in the presence of a strong acid catalyst, such as sulfuric acid (H₂SO₄).

Causality of Experimental Choices:

- **Excess Alcohol:** Using ethanol as both the reactant and the solvent drives the reaction equilibrium toward the product side, in accordance with Le Châtelier's Principle, maximizing the yield of the ester.[14]
- **Acid Catalyst:** A strong acid like H_2SO_4 is required to protonate the carbonyl oxygen of the carboxylic acid. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the ethanol molecule.
- **Reflux Conditions:** Heating the reaction mixture to the boiling point of the solvent (ethanol) increases the rate of reaction, allowing equilibrium to be reached in a reasonable timeframe (typically 30-60 minutes).[15]



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